2-chloro-N-cyclopropylacetamide structure and formula

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Compound of Interest

Compound Name:	*2-chloro-N-cyclopropylacetamide*
CAS No.:	*19047-31-5*
Cat. No.:	*B101947*

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Technical Monograph: 2-Chloro-N-cyclopropylacetamide

Structure, Synthesis, and Reactivity Profile for Medicinal Chemistry Applications

Executive Summary

2-Chloro-N-cyclopropylacetamide (CAS 19047-31-5) is a functionalized alkylating agent serving as a critical scaffold in the synthesis of nitrogen-containing heterocycles and covalent kinase inhibitors. Characterized by the presence of a reactive

-chloroacetamide "warhead" coupled to a cyclopropyl moiety, this compound balances electrophilicity with the unique steric and metabolic properties of the cyclopropyl ring. This guide provides a comprehensive technical analysis of its physicochemical properties, synthetic protocols, mechanistic reactivity, and safety considerations for drug development workflows.

Part 1: Chemical Identity & Structural Analysis[1]

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The compound consists of a chloroacetyl group linked to a cyclopropylamine via an amide bond. The cyclopropyl group is of particular interest in medicinal chemistry due to its ability to increase metabolic stability (blocking cytochrome P450 oxidation sites) and provide rigid conformational control compared to isopropyl or ethyl analogs.

Physicochemical Data Profile[1][2][3][4][5][6][7]

Property	Specification
IUPAC Name	2-chloro-N-cyclopropylacetamide
CAS Number	19047-31-5
Molecular Formula	
Molecular Weight	133.58 g/mol
Appearance	White to pale yellow crystalline solid
Melting Point	80 – 86 °C
Solubility	Soluble in DCM, MeOH, DMSO; sparingly soluble in water
SMILES	C1CC1NC(=O)CCl
InChI Key	ZPWIVSGEQGESFF-UHFFFAOYSA-N

Structural Conformation

The cyclopropyl ring possesses significant ring strain (~27.5 kcal/mol), resulting in bonds with high p-character (Walsh orbitals). This electronic feature allows the cyclopropyl group to interact with the adjacent amide nitrogen lone pair, influencing the planarity and rotameric population of the amide bond.

Part 2: Synthetic Methodology

The synthesis of **2-chloro-N-cyclopropylacetamide** typically follows a Schotten-Baumann acylation pathway. This protocol is preferred for its high yield and operational simplicity, though strict temperature control is required to prevent polymerization or bis-acylation.

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Protocol: Acylation of Cyclopropylamine

Reagents:

- Cyclopropylamine (1.0 eq)
- Chloroacetyl chloride (1.1 eq)
- Base: Triethylamine (

) or

  (1.2 eq)
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF)

Step-by-Step Workflow:

- Setup: Charge a 3-neck round bottom flask with cyclopropylamine and

  in anhydrous DCM under

  atmosphere.
- Cooling: Cool the solution to 0°C using an ice/salt bath. Rationale: The reaction is highly exothermic; cooling prevents side reactions.
- Addition: Add chloroacetyl chloride dropwise over 30 minutes. Maintain internal temperature < 5°C.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours.
- Validation: Monitor by TLC (System: 50% EtOAc/Hexanes). Stain with Ninhydrin (amine consumption) or

  .
- Workup: Quench with saturated

  . Extract organic layer, wash with brine, dry over

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, and concentrate in vacuo.

- Purification: Recrystallization from hexanes/EtOAc or flash chromatography if necessary.

Visualization: Synthetic Workflow

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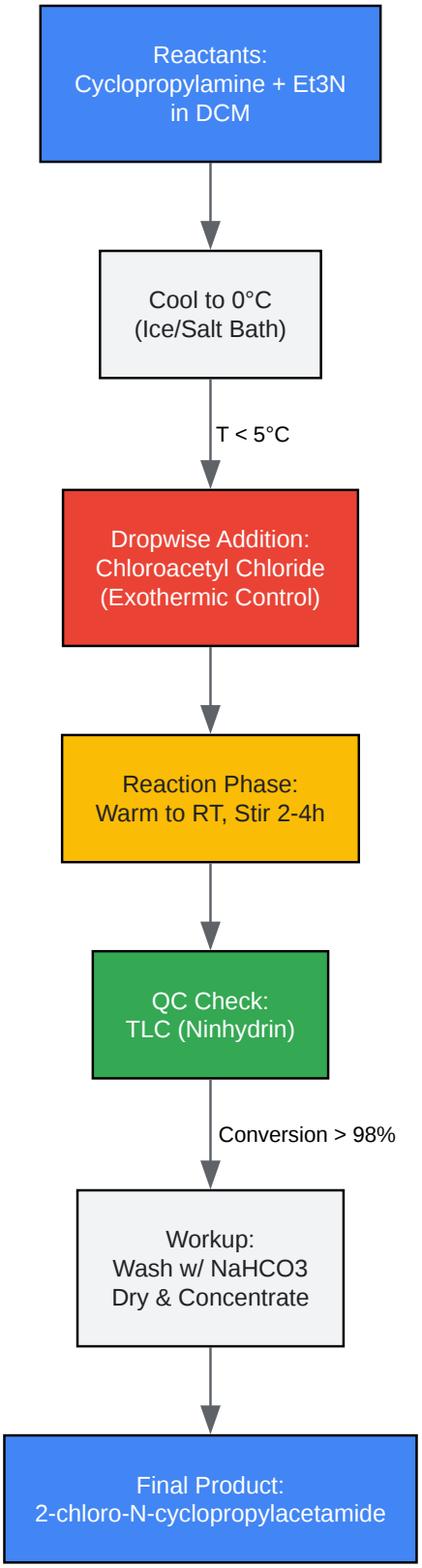

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Figure 1: Operational workflow for the synthesis of **2-chloro-N-cyclopropylacetamide** emphasizing temperature control points.

Part 3: Reactivity & Medicinal Chemistry Applications[2][8][9]

The "Warhead" Mechanism

2-Chloro-N-cyclopropylacetamide acts as a mild electrophile. In drug discovery, this motif is often utilized as a covalent warhead to target non-catalytic cysteine residues in kinases or other enzymes.

Mechanism of Action (

): The chlorine atom acts as a good leaving group. A nucleophile (e.g., a thiolate from a cysteine residue or a secondary amine in synthesis) attacks the

-carbon, displacing the chloride ion.

Visualization: Nucleophilic Substitution Mechanism

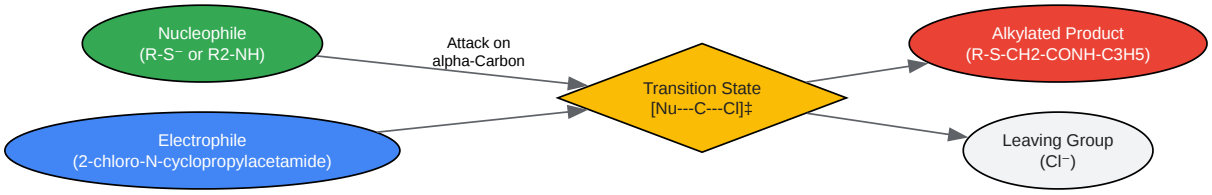

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Figure 2:

reaction pathway showing the displacement of chloride by a generic nucleophile.

Key Applications

- Covalent Inhibition: Used to irreversibly bind to Cys residues (e.g., in EGFR or BTK inhibitors), though often replaced by acrylamides in final drugs due to the higher intrinsic reactivity of chloroacetamides.

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- Heterocycle Synthesis: The compound serves as a "linker" intermediate. Following the initial amide formation, the chloride can be displaced by amines to form glycine derivatives or cyclized to form piperazinones.

Part 4: Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures are expected.

1. Proton NMR (

-NMR, 400 MHz,

):

- 6.5 - 7.0 ppm (br s, 1H): Amide NH. Broad signal, exchangeable with

  .
- 4.0 - 4.1 ppm (s, 2H): Chloromethyl group (

). Deshielded by the electronegative Cl and Carbonyl.
- 2.7 - 2.8 ppm (m, 1H): Cyclopropyl CH (methine).
- 0.7 - 0.9 ppm (m, 2H): Cyclopropyl

  (high field).
- 0.5 - 0.6 ppm (m, 2H): Cyclopropyl

  (high field).

2. Infrared Spectroscopy (FT-IR):

- 3280 – 3300

  : N-H stretch (Amide).[1]
- 1650 – 1670

  : C=O stretch (Amide I band).

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- 1530 – 1550

  : N-H bend (Amide II band).

Part 5: Safety and Handling

Critical Hazard: As an

-chloroacetamide, this compound is a potent alkylating agent.

- Skin Sensitization: High risk of allergic contact dermatitis. It can modify skin proteins covalently.
- Toxicity: Harmful if swallowed or inhaled.[2]
- PPE Requirements: Double nitrile gloves, lab coat, and chemical safety goggles are mandatory. All operations, especially weighing and transfer, must be conducted inside a certified fume hood.
- Decontamination: Spills should be treated with a solution of dilute ammonia or sodium thiosulfate to nucleophilically deactivate the alkyl chloride before disposal.

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